

Application Notes: Orysastrobin Solubility and Use in In Vitro Studies

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Compound of Interest		
Compound Name:	Orysastrobin	
Cat. No.:	B033976	Get Quote

Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Orysastrobin is a broad-spectrum fungicide belonging to the quinone outside inhibitor (QoI) class.[1][2][3] Its primary mechanism of action involves the inhibition of mitochondrial respiration by binding to the cytochrome bc1 complex (Complex III) at the Qo site, thereby disrupting the electron transport chain and halting ATP synthesis.[4][5][6] This targeted action makes it a subject of interest for various in vitro studies, ranging from fungicidal activity assays to potential off-target effects in other biological systems.

These application notes provide detailed protocols for solubilizing **orysastrobin** in Dimethyl Sulfoxide (DMSO) for use in in vitro research, along with its mechanism of action and a general experimental workflow.

2. Orysastrobin Properties and Solubility

Properly solubilizing **orysastrobin** is the first critical step for its application in any aqueous-based in vitro system. DMSO is a common solvent for this purpose.

Table 1: Physical and Chemical Properties of **Orysastrobin**



Property	Value	Reference
IUPAC Name	(2E)-2-(methoxyimino)-2-{2- [(3E,5E,6E)-5- (methoxyimino)-4,6-dimethyl- 2,8-dioxa-3,7-diazanona-3,6- dien-1-yl]phenyl}-N- methylacetamide	[7][8]
CAS Number	248593-16-0	[1]
Molecular Formula	C18H25N5O5	[1][7]
Molecular Weight	391.42 g/mol	[1]
Appearance	White to off-white solid	[1]

Table 2: Solubility of Orysastrobin

Solvent	Concentration	Molar Equivalent	Special Instructions	Reference
DMSO	50 mg/mL	127.74 mM	Requires sonication. Use newly opened, anhydrous DMSO as it is hygroscopic.	[1]

3. Experimental Protocols

3.1. Protocol 1: Preparation of a High-Concentration Orysastrobin Stock Solution in DMSO

This protocol details the preparation of a concentrated stock solution, which can be stored for later use and diluted to final working concentrations.

Materials:

• Orysastrobin (solid powder)



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath
- Calibrated analytical balance and weighing paper
- Pipettes and sterile filter tips

Procedure:

- Calculation: Determine the required mass of orysastrobin to achieve the desired stock concentration (e.g., 50 mg/mL or ~128 mM).
 - Formula: Mass (mg) = Desired Concentration (mg/mL) x Volume of DMSO (mL)
- Weighing: Carefully weigh the calculated amount of orysastrobin powder using an analytical balance in a fume hood.
- Solubilization:
 - Transfer the weighed powder into a sterile vial.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex the mixture vigorously for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the vial in an ultrasonic water bath for 10-15 minutes, or until the solution is clear and free of visible particles.[1][2]
- Sterilization (Optional): If required for your specific assay (e.g., cell culture), sterilize the stock solution by passing it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:



- Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.[9]
- Store the aliquots tightly sealed at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][9]

3.2. Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for immediate use.

Best Practices:

- Stepwise Dilution: To prevent precipitation, it is recommended to perform serial dilutions rather than a single large dilution.[2][9]
- Final DMSO Concentration: The final concentration of DMSO in the assay should be kept low, typically below 0.5%, to avoid solvent-induced toxicity to cells.[9]
- Vehicle Control: Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the test samples.[9]

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the orysastrobin stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended):
 - Prepare an intermediate dilution of the stock solution in pure DMSO. For example, dilute a
 50 mM stock solution 1:10 in DMSO to get a 5 mM intermediate stock.
- Final Dilution:
 - Pre-warm the aqueous buffer or cell culture medium to the appropriate temperature (e.g., 37°C for cell culture).



- Add a small volume of the DMSO stock (or intermediate stock) to the pre-warmed medium and mix immediately by pipetting or gentle vortexing.
- \circ Example: To achieve a final concentration of 10 μ M in 10 mL of medium with a final DMSO concentration of 0.1%, add 2 μ L of a 50 mM stock solution.

Table 3: Example Dilution Series for a 96-well Plate Assay

Stock Concentration	Intermediate Dilution (in DMSO)	Volume to add to 1 mL Medium	Final Concentration	Final DMSO %
50 mM	1 mM	10 μL	10 μΜ	1.0%
50 mM	1 mM	5 μL	5 μΜ	0.5%
50 mM	1 mM	1 μL	1 μΜ	0.1%
50 mM	0.1 mM	1 μL	0.1 μΜ	0.1%

- 4. Visualization of Pathways and Workflows
- 4.1. Mechanism of Action: Inhibition of Mitochondrial Respiration

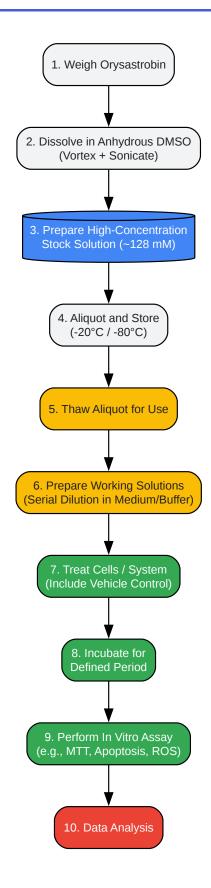
Orysastrobin acts as a QoI fungicide by targeting Complex III (the cytochrome bc1 complex) of the mitochondrial electron transport chain. It binds to the Qo (Quinone outside) site, blocking the transfer of electrons from ubiquinol (CoQH₂) to cytochrome c. This inhibition disrupts the proton gradient across the inner mitochondrial membrane, which is essential for ATP production.

Caption: Orysastrobin inhibits Complex III, blocking electron flow and ATP synthesis.

4.2. General Experimental Workflow

The following diagram outlines a typical workflow for using a DMSO-solubilized compound like **orysastrobin** in an in vitro cell-based assay.





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Caption: General workflow for preparing and using **Orysastrobin** in in vitro assays.



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